

Essential Safety and Logistical Information for Handling Cyanamide-15N2

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Compound of Interest

Compound Name: Cyanamide-15N2

Cat. No.: B12056947

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For researchers, scientists, and drug development professionals, the safe handling of specialized chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for **Cyanamide-15N2**, including operational and disposal plans, to ensure the highest standards of laboratory safety.

Hazard Summary:

Cyanamide-15N2, like its non-isotopically labeled counterpart, is a hazardous chemical. The available Safety Data Sheets (SDS) for cyanamide solutions and solids indicate that it is toxic if swallowed or in contact with skin, causes severe skin burns and eye damage, may cause an allergic skin reaction, and is suspected of causing cancer and reproductive harm.^{[1][2][3][4]} It is crucial to handle this compound with a high degree of caution in a controlled laboratory environment.

Personal Protective Equipment (PPE)

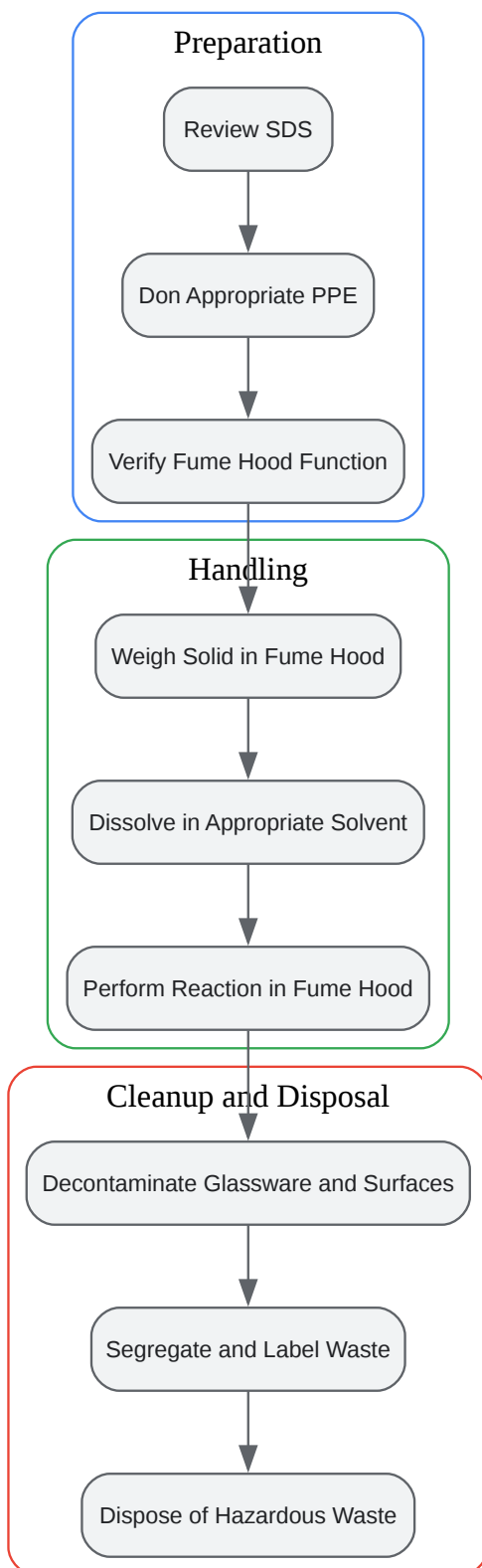
A comprehensive personal protective equipment (PPE) strategy is critical to minimize exposure and ensure safety when handling **Cyanamide-15N2**. The following table summarizes the recommended PPE.

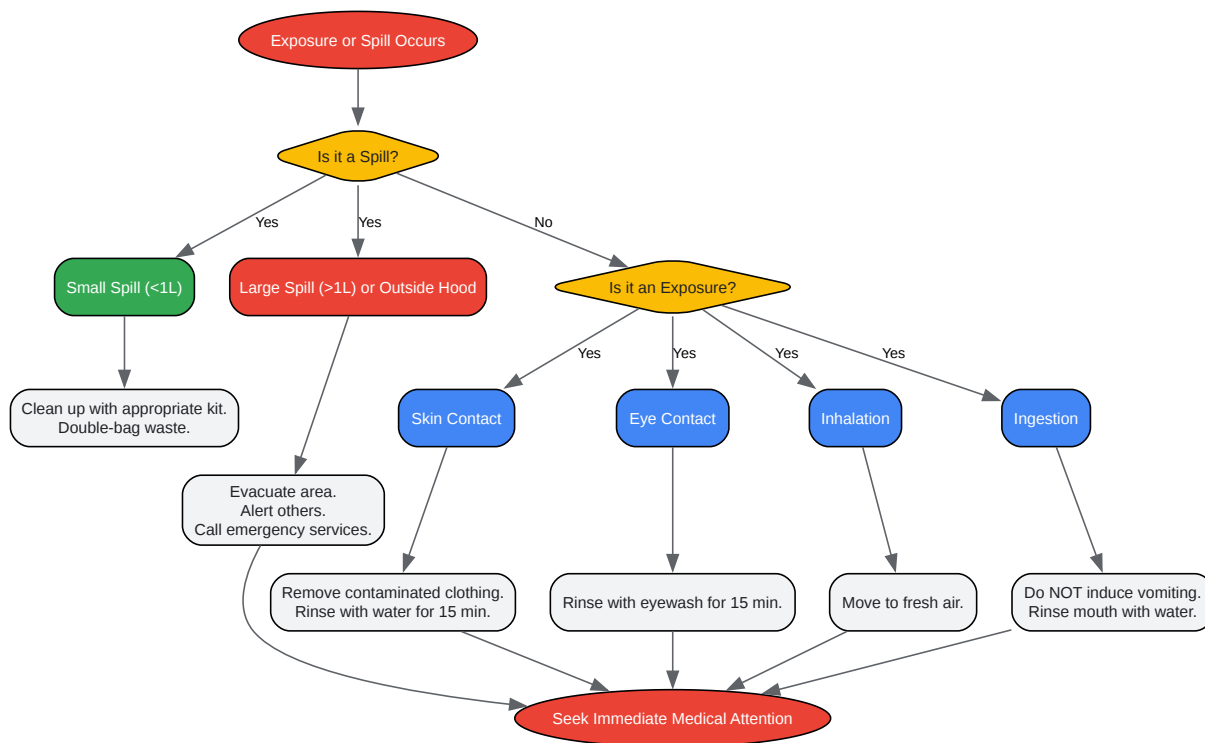
Operation	Recommended PPE
Weighing and Transferring (Solid)	- Full-face respirator with appropriate cartridge- Chemical-resistant gloves (double gloving recommended, e.g., nitrile)[5][6][7]- Chemical splash goggles and face shield[5][6]- Lab coat[5][8]- Long pants and closed-toe shoes[5]
Handling Solutions	- Chemical-resistant gloves (double gloving recommended, e.g., nitrile)[5][6][7]- Chemical splash goggles[6][8]- Face shield (if splash hazard exists)[5]- Lab coat[5][8]- Long pants and closed-toe shoes[5]
Cleaning and Decontamination	- Chemical-resistant gloves (e.g., nitrile)[5]- Chemical splash goggles[6][8]- Lab coat[5][8]- Long pants and closed-toe shoes[5]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational plan is essential for the safe handling of **Cyanamide-15N₂**. All manipulations should be performed in a certified chemical fume hood.[5][6][7][8]

Experimental Workflow:





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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. assets.thermofisher.cn [assets.thermofisher.cn]
- 3. fishersci.com [fishersci.com]
- 4. download.basf.com [download.basf.com]
- 5. Information on Cyanide Compounds – Stanford Environmental Health & Safety [ehs.stanford.edu]
- 6. ipo.rutgers.edu [ipo.rutgers.edu]
- 7. - Division of Research Safety | Illinois [drs.illinois.edu]
- 8. ehs.unm.edu [ehs.unm.edu]
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